

5-Bromo-2-Methoxycinnamic Acid CAS number

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Bromo-2-Methoxycinnamic Acid

CAS No.: 40803-53-0

Cat. No.: B1268998

[Get Quote](#)

An In-depth Technical Guide to **5-Bromo-2-methoxycinnamic Acid**

Introduction

5-Bromo-2-methoxycinnamic acid is a halogenated derivative of methoxycinnamic acid, a class of compounds recognized for their diverse biological activities and utility as synthetic intermediates.[1][2] The presence of a bromine atom, a methoxy group, and a cinnamic acid backbone imparts a unique combination of electronic and steric properties, making it a valuable building block in medicinal chemistry and materials science.[1] This guide provides a comprehensive technical overview of **5-Bromo-2-methoxycinnamic acid**, including its chemical properties, synthesis, analytical characterization, potential applications, and safety protocols, designed for researchers, scientists, and professionals in drug development.

Chemical Identity and Physicochemical Properties

The foundational step in utilizing any chemical compound is a thorough understanding of its fundamental properties. These parameters govern its behavior in chemical reactions, its solubility in various solvent systems, and its stability under different storage conditions.

CAS Number: 40803-53-0[1][3]

Table 1: Core Identifiers and Properties

Identifier	Value	Source(s)
IUPAC Name	(E)-3-(5-Bromo-2-methoxyphenyl)prop-2-enoic acid	N/A
Molecular Formula	C ₁₀ H ₉ BrO ₃	[1][3]
Molecular Weight	257.08 g/mol	[1][3]
Appearance	Light cream to white powder/solid	[4]
Melting Point	224-227 °C	[3]
Canonical SMILES	<chem>COC1=C(C=C(C=C1)Br)/C=C/C(=O)O</chem>	[1]
InChIKey	N/A	N/A

Note: The properties listed are based on available data and may vary slightly between suppliers.

Synthesis Pathway: The Knoevenagel-Doebner Condensation

The synthesis of cinnamic acid derivatives is a cornerstone of organic chemistry. For **5-Bromo-2-methoxycinnamic acid**, the Knoevenagel-Doebner condensation offers a reliable and high-yielding route. This reaction involves the condensation of an aldehyde (5-bromo-2-methoxybenzaldehyde) with a compound containing an active methylene group (malonic acid), catalyzed by a weak base like pyridine. The choice of this method is based on its efficiency and applicability to a wide range of substituted benzaldehydes.[5]

Experimental Protocol: Synthesis of 5-Bromo-2-methoxycinnamic acid

Objective: To synthesize **5-Bromo-2-methoxycinnamic acid** from 5-bromo-2-methoxybenzaldehyde and malonic acid.

Materials:

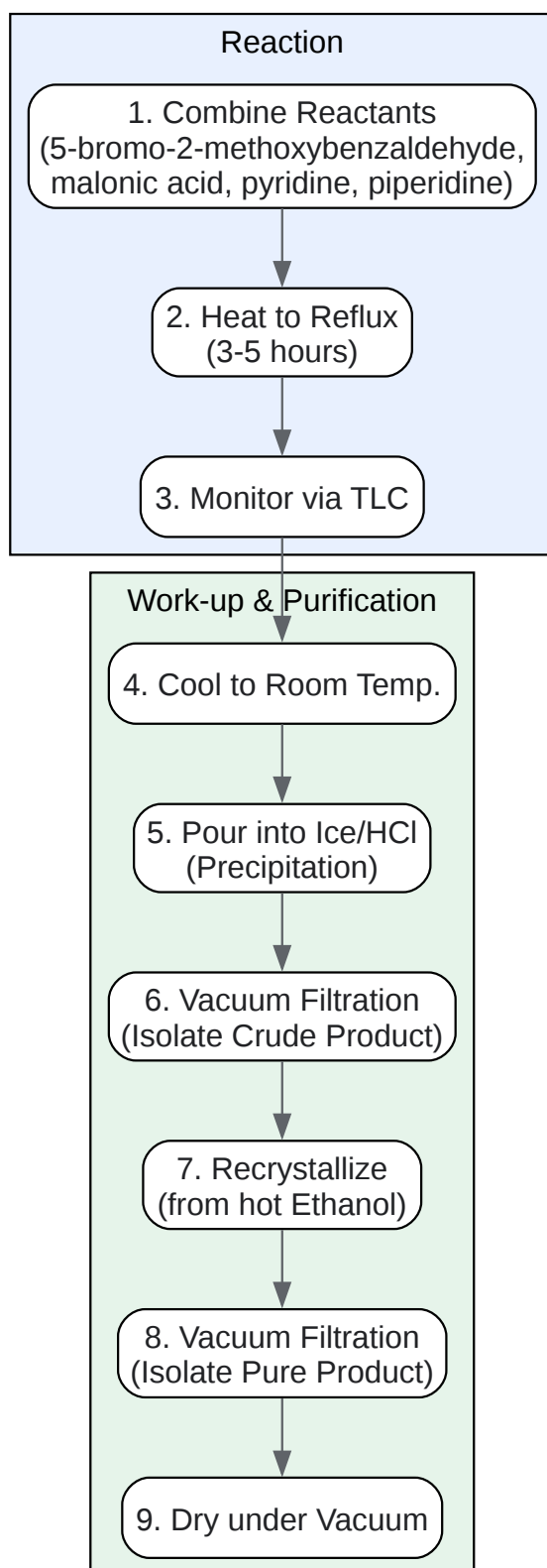
- 5-bromo-2-methoxybenzaldehyde
- Malonic acid
- Pyridine (anhydrous)
- Piperidine (catalyst)
- Concentrated Hydrochloric Acid (HCl)
- Ethanol (for recrystallization)
- Distilled water

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 5-bromo-2-methoxybenzaldehyde (1.0 eq), malonic acid (1.2 eq), and anhydrous pyridine (3.0 eq). The pyridine acts as both the solvent and the base catalyst.
- **Catalysis:** Add a catalytic amount of piperidine (0.1 eq). Piperidine is a stronger base than pyridine and accelerates the initial condensation step.
- **Reflux:** Heat the mixture to reflux (approximately 100-110 °C) using a heating mantle. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting aldehyde is consumed (typically 3-5 hours).
- **Work-up and Precipitation:** Allow the reaction mixture to cool to room temperature. In a separate beaker, prepare a mixture of crushed ice and concentrated HCl. Slowly and carefully pour the cooled reaction mixture into the ice/HCl mixture with vigorous stirring. This neutralizes the pyridine and protonates the carboxylate, causing the crude product to precipitate.

- **Isolation:** Collect the precipitated solid by vacuum filtration using a Büchner funnel. Wash the solid thoroughly with cold distilled water to remove pyridine hydrochloride and any unreacted malonic acid.
- **Purification:** The crude product is purified by recrystallization. Transfer the solid to an Erlenmeyer flask and add a minimal amount of hot ethanol to achieve complete dissolution. Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.
- **Drying:** Collect the pure crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry in a vacuum oven.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **5-Bromo-2-methoxycinnamic acid**.

Analytical Characterization

Rigorous analytical validation is critical to confirm the identity, purity, and quantity of a synthesized compound. A multi-technique approach ensures comprehensive characterization.

Table 2: Summary of Analytical Methods

Technique	Purpose	Key Parameters
HPLC-UV	Purity assessment and quantification	C18 column, mobile phase of acetonitrile/water with 0.1% formic acid, UV detection at λ_{max} . [6] [7]
UV-Vis Spectroscopy	Determination of λ_{max} for HPLC and quantification	Scan a dilute solution in methanol or ethanol from 200-400 nm. [6]
^1H NMR	Structural confirmation	Analysis of proton chemical shifts, splitting patterns, and integration in a suitable deuterated solvent (e.g., DMSO- d_6).
Mass Spectrometry	Molecular weight confirmation	Identification of the molecular ion peak $[\text{M}]^+$ or $[\text{M}-\text{H}]^-$ corresponding to 257.08 g/mol.

Protocol: Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol provides a robust method for assessing the purity of **5-Bromo-2-methoxycinnamic acid**. The reverse-phase C18 column is chosen for its excellent retention and separation of moderately polar aromatic compounds.

Objective: To quantify the purity of a synthesized batch of **5-Bromo-2-methoxycinnamic acid**.

Instrumentation and Materials:

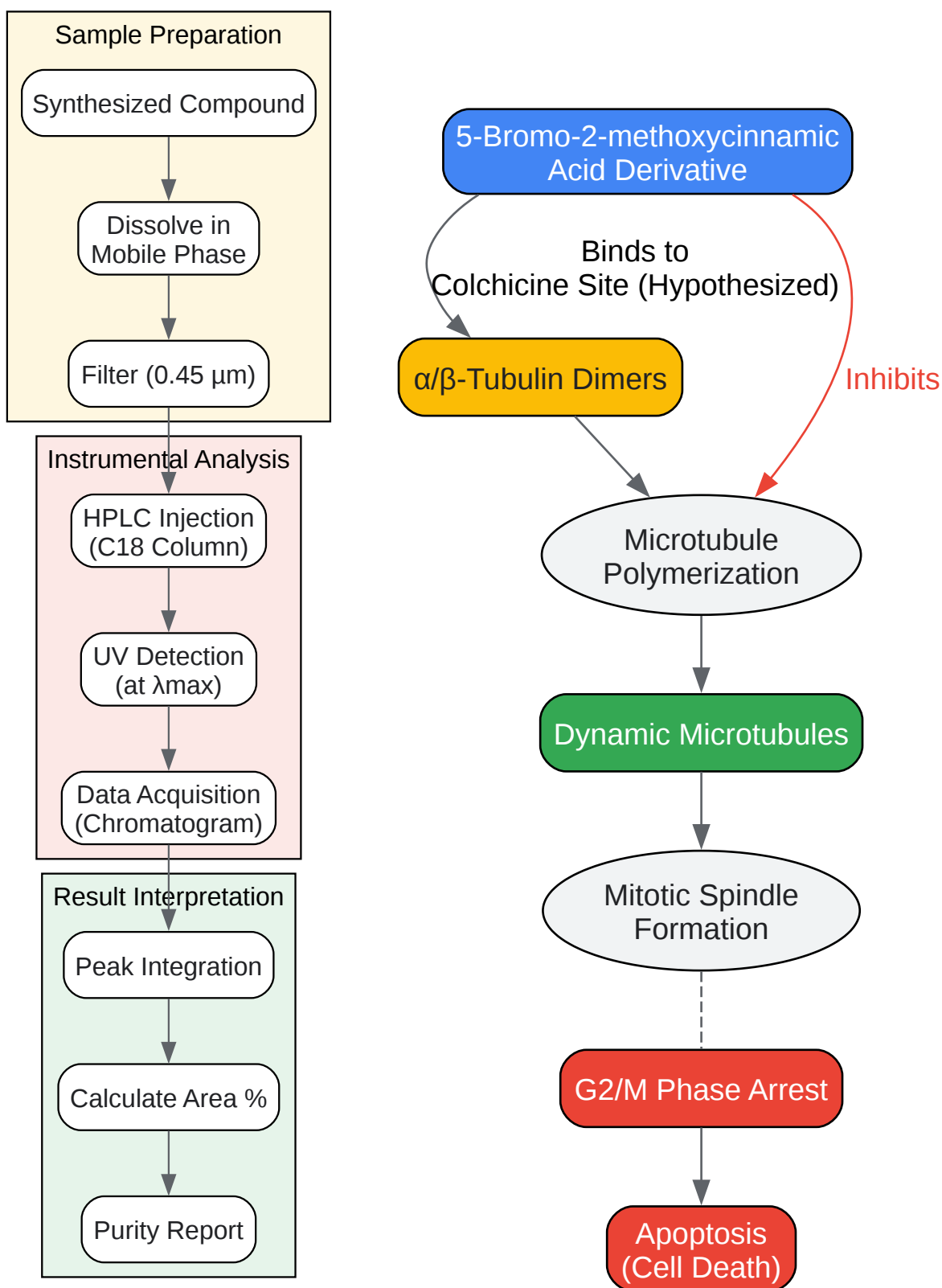
- HPLC system with a UV-Vis or Photodiode Array (PDA) detector.
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- HPLC-grade acetonitrile, water, and formic acid.
- Volumetric flasks and pipettes.
- 0.45 μ m syringe filters.

Procedure:

- **Mobile Phase Preparation:** Prepare the mobile phase by mixing acetonitrile and water (e.g., 60:40 v/v) containing 0.1% formic acid. The acid improves peak shape by keeping the carboxylic acid protonated. Degas the mobile phase before use.
- **Standard Solution Preparation:** Accurately weigh ~10 mg of a reference standard of **5-Bromo-2-methoxycinnamic acid** and dissolve it in 10 mL of the mobile phase to create a 1 mg/mL stock solution. Prepare a series of working standards by serial dilution.
- **Sample Solution Preparation:** Prepare a sample solution at a concentration similar to the working standards.
- **Filtration:** Filter all solutions through a 0.45 μ m syringe filter to prevent column blockage.[\[7\]](#)
- **Chromatographic Conditions:**
 - Flow Rate: 1.0 mL/min.[\[6\]](#)
 - Injection Volume: 10 μ L.[\[8\]](#)
 - Column Temperature: 30 °C.[\[8\]](#)
 - Detection Wavelength: Set the detector to the maximum absorbance wavelength (λ_{max}) determined by UV-Vis spectrophotometry.

- Analysis: Inject the standards and sample. Purity is calculated based on the area percent of the main peak relative to the total area of all peaks in the chromatogram.

Analytical Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Hypothesized mechanism of action via tubulin inhibition.

Safety, Handling, and Storage

Proper handling of chemical reagents is paramount for laboratory safety. The following information is synthesized from available Safety Data Sheets (SDS). [4][9][10] Table 3: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H315	Causes skin irritation. [9]
H319	Causes serious eye irritation. [9]	
H335	May cause respiratory irritation. [9]	
Precautionary	P261	Avoid breathing dust. [10]
P280	Wear protective gloves/eye protection/face protection. [10]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water. [4]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [4]	
P403+P233	Store in a well-ventilated place. Keep container tightly closed. [4]	

Handling:

- Use only in a well-ventilated area or under a chemical fume hood. [11]* Avoid generation of dust. [10]* Wash hands thoroughly after handling. [4]* Wear appropriate Personal Protective Equipment (PPE), including safety goggles, impervious gloves, and a lab coat. [4][11]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place. [4][12]* Recommended storage temperature is between 10°C and 25°C. [1] Disposal:
- Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains. [10]

References

- Methoxy and bromo scans on N-(5-methoxyphenyl) methoxybenzenesulphonamides reveal potent cytotoxic compounds, especially against the human breast adenocarcinoma MCF7 cell line - PMC - NIH. [Link]
- Recent Developments in Therapeutic and Nutraceutical Applications of p-Methoxycinnamic Acid from Plant Origin - MDPI. [Link]
- Methoxy and bromo scans on N-(5-methoxyphenyl) methoxybenzenesulphonamides reveal potent cytotoxic compounds, especially against the human breast adenocarcinoma MCF7 cell line - PubMed. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Bromo-2-methoxycinnamic acid | 40803-53-0 | FB67156 [biosynth.com]
- 2. mdpi.com [mdpi.com]
- 3. 40803-53-0 CAS MSDS (5-BROMO-2-METHOXYCINNAMIC ACID) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]

- [8. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [9. fishersci.com \[fishersci.com\]](#)
- [10. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [11. chemscene.com \[chemscene.com\]](#)
- [12. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- To cite this document: BenchChem. [5-Bromo-2-Methoxycinnamic Acid CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1268998/docs#5-bromo-2-methoxycinnamic-acid-cas-number\]](https://www.benchchem.com/product/b1268998/docs#5-bromo-2-methoxycinnamic-acid-cas-number)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check